

Application Notes and Protocols for Fungal Transformation Using Phleomycin G

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Compound of Interest

Compound Name: **Phleomycin G**

Cat. No.: **B227127**

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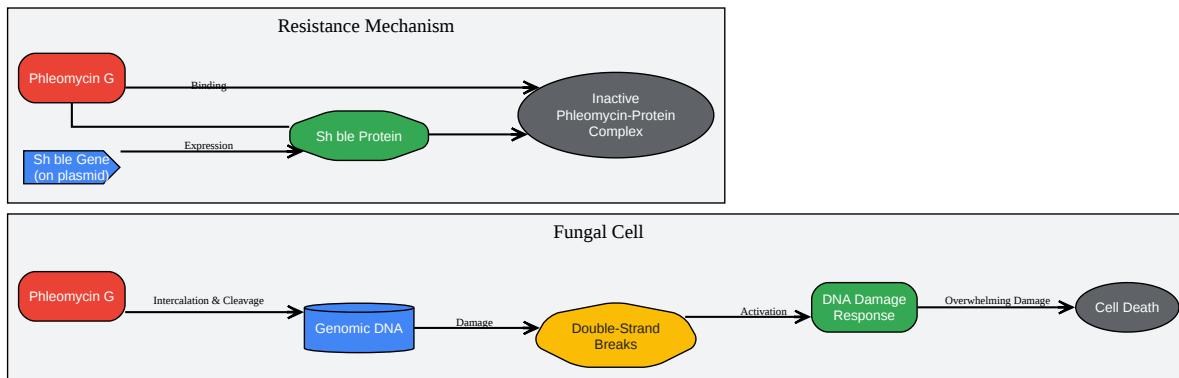
Audience: Researchers, scientists, and drug development professionals.

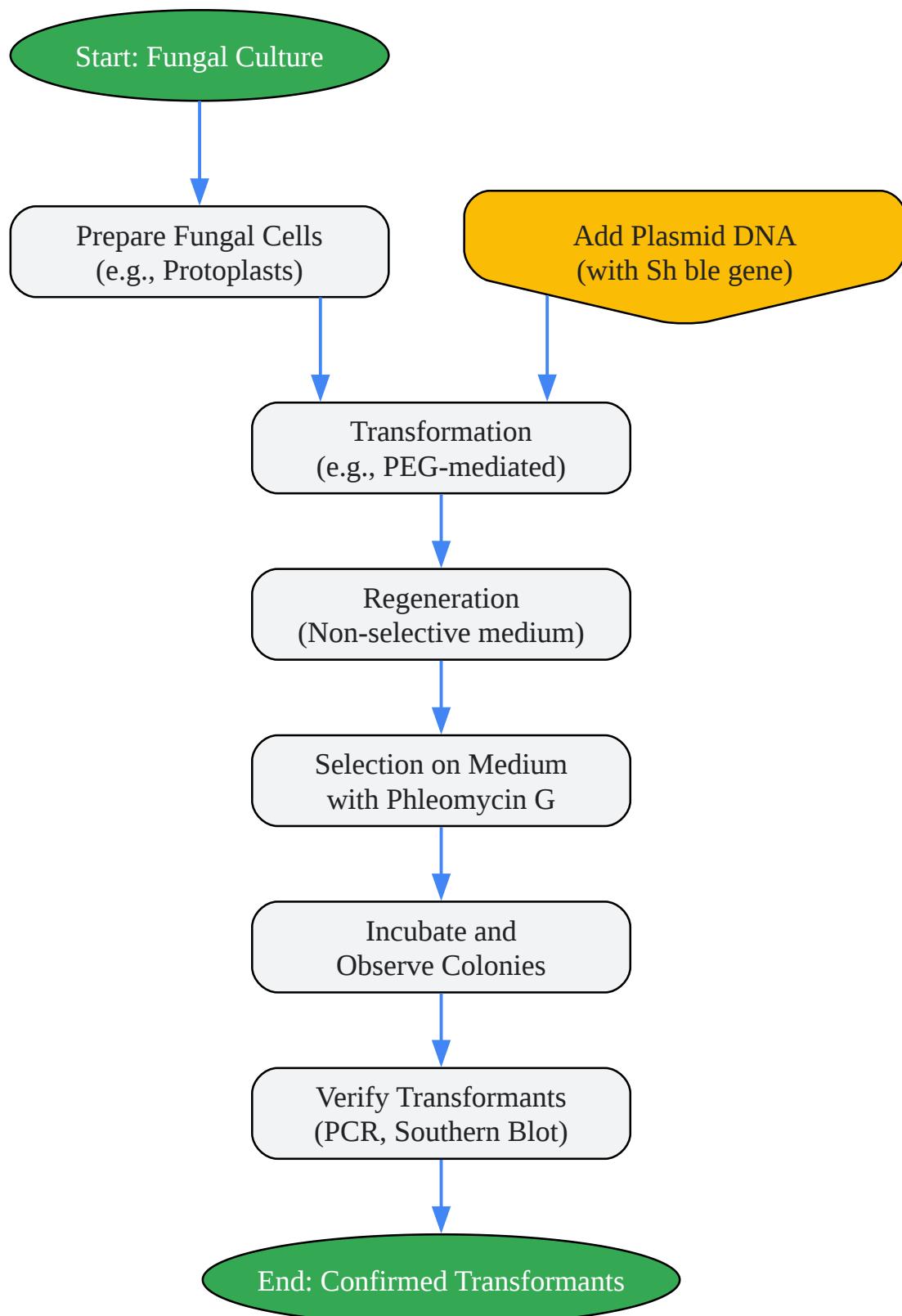
Introduction

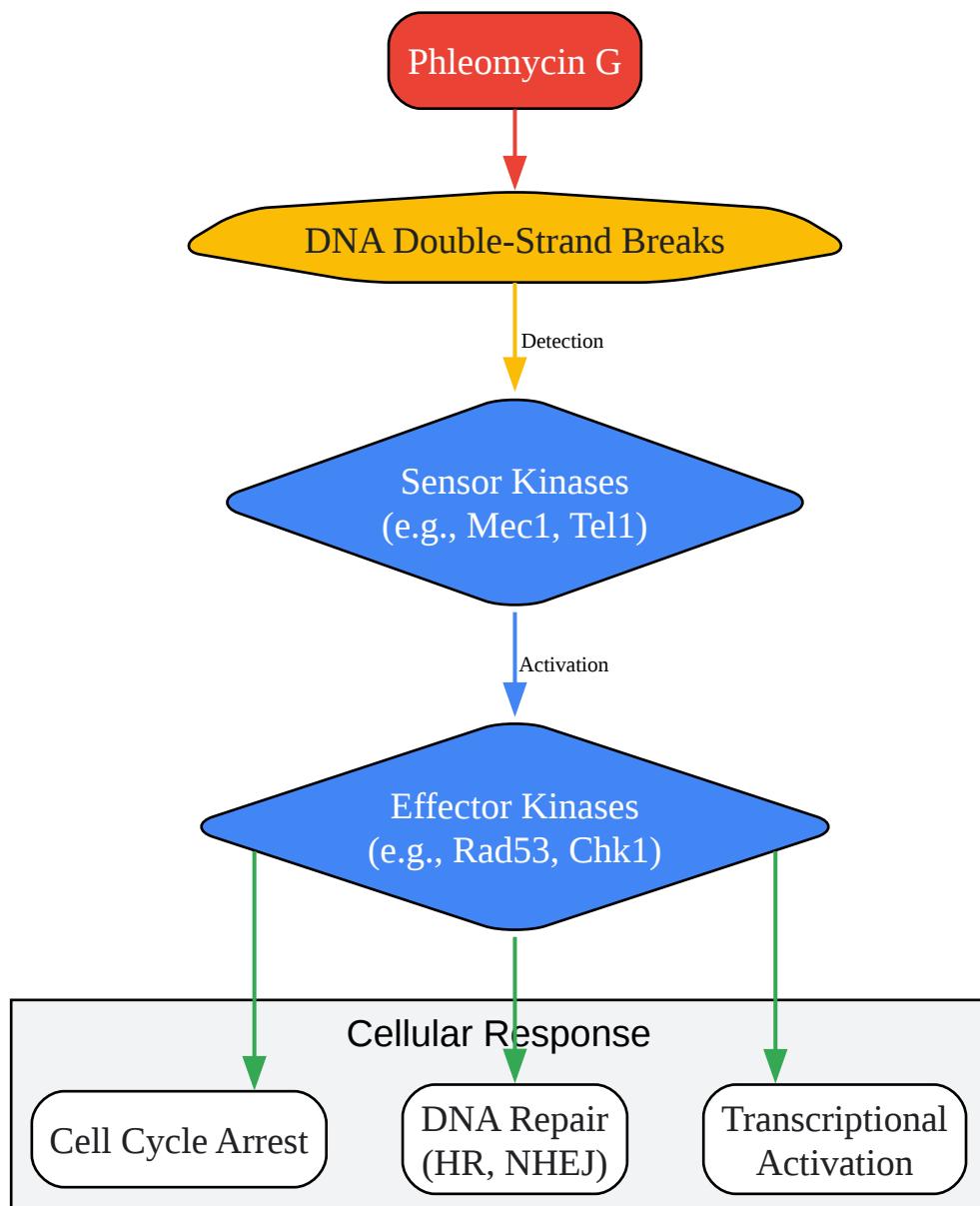
Phleomycin G is a glycopeptide antibiotic isolated from *Streptomyces verticillus*. It belongs to the bleomycin family of antibiotics and is a potent tool for the selection of transformed fungal cells.^[1] Its utility is particularly noted in species that show poor sensitivity to other common selection agents like Zeocin®.^{[1][2]} **Phleomycin G** acts by binding to and intercalating DNA, leading to double-strand breaks that ultimately trigger cell death.^{[2][3]} Resistance is conferred by the *Sh ble* gene from *Streptoalloteichus hindustanus*, which encodes a 14-kDa protein that binds to **Phleomycin G** and inhibits its DNA cleavage activity.^{[1][2]} This document provides detailed application notes and protocols for the effective use of **Phleomycin G** in fungal transformation experiments.

Mechanism of Action

Phleomycin G exerts its cytotoxic effects by inducing DNA double-strand breaks (DSBs). The molecule intercalates into the DNA double helix, and a metal-ion chelating portion of the molecule forms an active complex with iron (II) and molecular oxygen, which leads to DNA degradation.^{[1][3]} This DNA damage triggers a cellular DNA Damage Response (DDR), which, if the damage is too extensive, leads to cell cycle arrest and apoptosis. In transformed fungi expressing the *Sh ble* gene, the resistance protein sequesters **Phleomycin G**, preventing it from binding to DNA and thereby allowing the cells to survive and proliferate in a selective medium.^[1]







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References

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